

# An In-depth Technical Guide on the Solubility of Sumitone Fast Red B

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Sumitone Fast Red B**, a multifunctional dye with applications in various scientific and industrial fields. This document compiles available data on its solubility in different solvents, outlines a general experimental protocol for solubility determination, and presents a visual workflow for this process.

### Introduction to Sumitone Fast Red B

**Sumitone Fast Red B**, identified by the CAS number 40618-31-3, is also known in the industry as Pigment Red 214. It is a disazo pigment recognized for its vibrant red hue and is utilized in plastics, printing inks, and paints. Understanding its solubility is critical for optimizing its use in various applications, including its potential in biomedical research and diagnostics.

## **Solubility Data**

The solubility of **Sumitone Fast Red B** is a key parameter for its application. The following table summarizes the available quantitative and semi-quantitative solubility data. It is important to note that there are conflicting data points regarding its solubility in water, which may be due to different experimental methods or product formulations.



Solvent	Quantitative Solubility	Temperature	Semi-Quantitative Solubility (Fastness)
Water	6.1 μg/L	23°C	5 (Excellent)
Water	≤ 1.0%	Not Specified	-
Ethanol	-	-	5 (Excellent)
Xylene	-	-	4 (Good)
Acetone	-	-	4-5 (Good to Excellent)
Butyl Acetate	-	-	4-5 (Good to Excellent)

Note on Data Discrepancy: The significant difference in reported water solubility (6.1  $\mu$ g/L vs.  $\leq$  1.0%) highlights the importance of consulting specific batch datasheets and conducting inhouse solubility testing for critical applications. The semi-quantitative data is based on a 1-5 scale, where 5 indicates the highest fastness (lowest solubility/bleeding).

# **Experimental Protocol for Solubility Determination**

While a specific, validated experimental protocol for **Sumitone Fast Red B** solubility was not found in the public domain, a general gravimetric method for determining the solubility of pigments is described below. This protocol is based on standard laboratory practices for such compounds.

Objective: To determine the solubility of **Sumitone Fast Red B** in a given solvent at a specified temperature.

#### Materials:

- Sumitone Fast Red B powder
- Selected solvent (e.g., water, ethanol, DMSO)



- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Syringe filters (0.22 μm pore size)
- Glass vials
- Oven

#### Methodology:

- Preparation of Saturated Solution:
  - Accurately weigh an excess amount of Sumitone Fast Red B powder and add it to a known volume of the selected solvent in a volumetric flask.
  - Place the flask in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25°C).
  - Stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Separation of Undissolved Solid:
  - Allow the solution to stand undisturbed at the constant temperature for a few hours to let the undissolved pigment settle.
  - Carefully draw a known volume of the supernatant using a syringe.
  - Filter the collected supernatant through a 0.22 μm syringe filter into a pre-weighed clean,
    dry glass vial. This step is crucial to remove any suspended microparticles.
- Solvent Evaporation and Mass Determination:



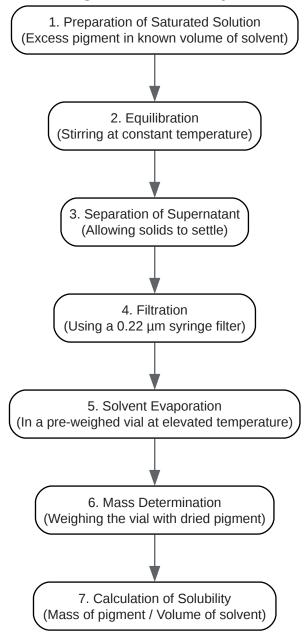
- Place the vial containing the filtered solution in an oven at a temperature sufficient to evaporate the solvent without degrading the pigment (e.g., 60-80°C).
- Once the solvent has completely evaporated, transfer the vial to a desiccator to cool to room temperature.
- Weigh the vial with the dried pigment residue on an analytical balance.
- · Calculation of Solubility:
  - The mass of the dissolved pigment is the final weight of the vial minus the initial weight of the empty vial.
  - Solubility is calculated by dividing the mass of the dissolved pigment by the volume of the solvent used. The result is typically expressed in g/L or mg/mL.

## **Visualization of Experimental Workflow**

The following diagram illustrates the general workflow for determining the solubility of a pigment like **Sumitone Fast Red B**.



### Workflow for Pigment Solubility Determination



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Caption: A flowchart of the gravimetric method for determining pigment solubility.

This guide provides a foundational understanding of the solubility of **Sumitone Fast Red B** for researchers and professionals. For critical applications, it is recommended to obtain a certificate of analysis for the specific batch of the pigment being used and to perform independent solubility verification.



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